

Long-term stability of YM-201636 stock solutions

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Compound of Interest

Compound Name: YM-201636

Cat. No.: B1684012

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Technical Support Center: YM-201636

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) concerning the long-term stability of **YM-201636** stock solutions. The information is intended for researchers, scientists, and drug development professionals using this selective PIKfyve inhibitor in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **YM-201636** stock solutions?

A1: The recommended solvent for preparing **YM-201636** stock solutions is dimethyl sulfoxide (DMSO).[1][2][3][4] **YM-201636** is insoluble in water and ethanol.[1] For optimal results, it is crucial to use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce the solubility of the compound.[1]

Q2: What are the recommended storage conditions and expected stability for **YM-201636**?

A2: The stability of **YM-201636** depends on whether it is in powdered form or in a stock solution. For detailed information, please refer to the data table below. To ensure the longevity of stock solutions, it is highly recommended to aliquot the solution into single-use volumes to prevent repeated freeze-thaw cycles.[1] For in vivo experiments, it is best practice to prepare fresh working solutions on the day of use.[5]

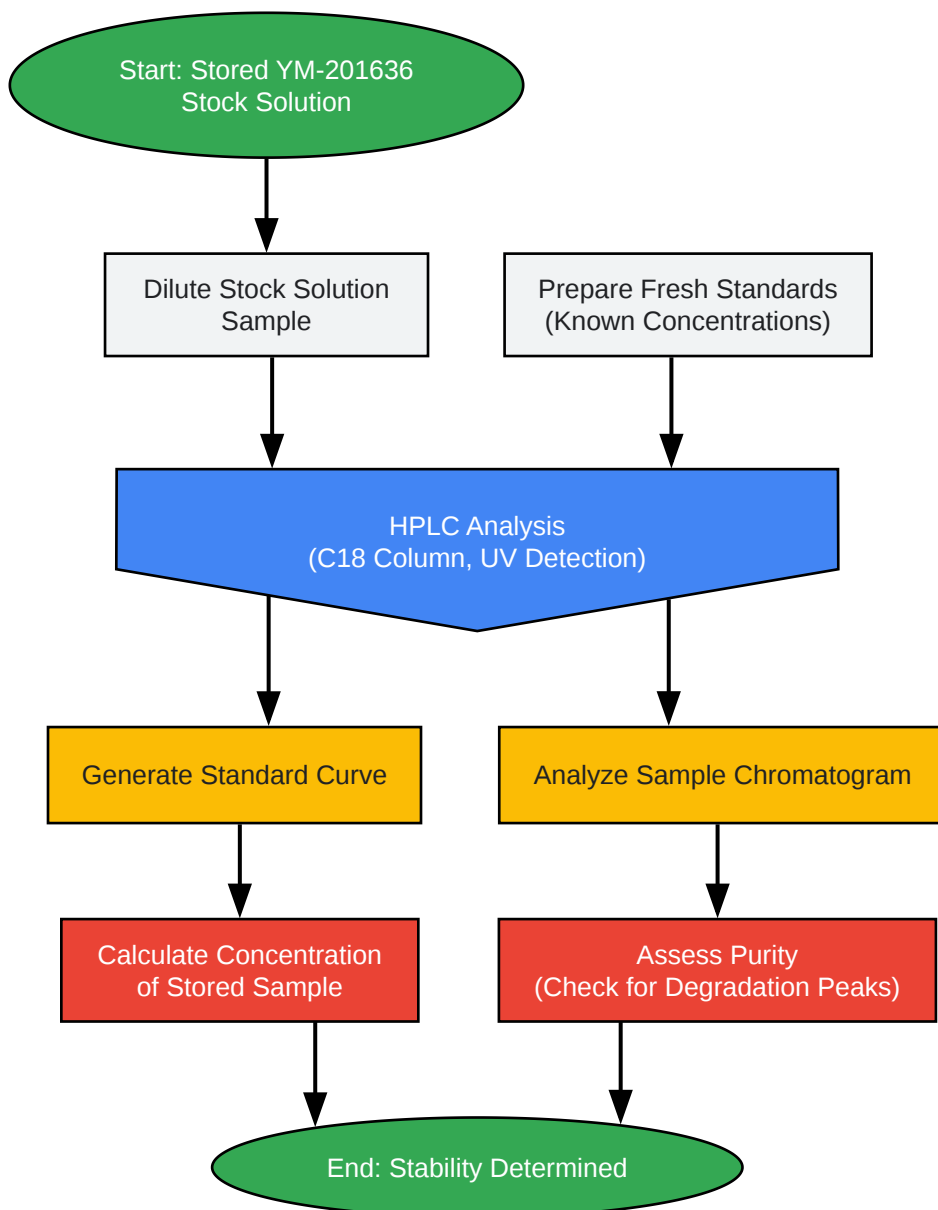
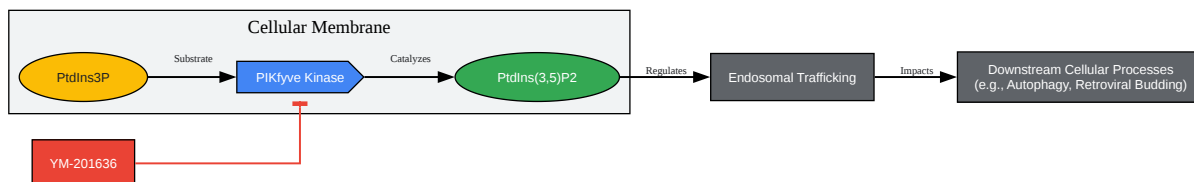
Data Presentation: Storage and Stability of **YM-201636**

Form	Storage Temperature	Duration of Stability	Reference
Powder	-20°C	≥ 4 years	[3]
Stock Solution in DMSO	-80°C	1 year	[1]
Stock Solution in DMSO	-20°C	1 month	[1]

Q3: How does **YM-201636** exert its biological effects?

A3: **YM-201636** is a potent and selective inhibitor of PIKfyve kinase, with an IC₅₀ of 33 nM.[1][2][5] PIKfyve is a lipid kinase that synthesizes phosphatidylinositol 3,5-bisphosphate (PtdIns(3,5)P₂) from phosphatidylinositol 3-phosphate (PtdIns3P).[6][7][8] By inhibiting PIKfyve, **YM-201636** blocks the production of PtdIns(3,5)P₂, which is crucial for regulating various intracellular membrane trafficking pathways.[6][8] This disruption of endomembrane transport affects processes such as endosomal sorting, retroviral budding, and autophagy.[6][7][8]

Signaling Pathway of **YM-201636** Action



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